

# Physical properties of 2,3,4-Trichloronitrobenzene (melting point, boiling point, solubility)

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## Compound of Interest

Compound Name: 2,3,4-Trichloronitrobenzene

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## An In-depth Technical Guide to the Physical Properties of 2,3,4-Trichloronitrobenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2,3,4-trichloronitrobenzene**, a chemical intermediate utilized in the synthesis of various compounds. The following sections detail its melting point, boiling point, and solubility, presenting the data in a structured format and outlining general experimental protocols for their determination.

### Core Physical Properties

**2,3,4-Trichloronitrobenzene** is a solid, light yellow crystalline powder at room temperature.<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup><sup>[4]</sup> Its physical characteristics are crucial for its handling, storage, and application in synthetic chemistry.

### Quantitative Data Summary

The physical properties of **2,3,4-trichloronitrobenzene** have been reported across various sources. The table below provides a consolidated summary of these values.

Physical Property	Value	Source (Reference)
Melting Point	53 - 56 °C	ChemicalBook, Fisher Scientific[2][4]
131 - 133 °F (55 - 56 °C)	NOAA, PubChem (NTP, 1992) [1][5]	
54.0 - 57.0 °C	Tokyo Chemical Industry[6]	
Boiling Point	296.2 ± 35.0 °C (Predicted)	ChemicalBook[2][7]
Data unavailable	NOAA[5]	
Water Solubility	Insoluble	NOAA, ChemicalBook[2][3][5]
< 1 mg/mL at 73 °F (22.8 °C)	NOAA, PubChem (NTP, 1992) [1][5]	
26.04 mg/L at 20 °C	ChemicalBook[2][7]	

## Experimental Protocols

While specific experimental documentation for the determination of **2,3,4-trichloronitrobenzene**'s physical properties is not readily available, standardized methods are employed for such characterizations. The following are generalized protocols that are applicable.

### Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. It is a key indicator of purity.

- Apparatus: A melting point apparatus, such as a Thiele tube or a digital melting point device (e.g., DigiMelt), and capillary tubes.
- Procedure:
  - A small, finely powdered sample of the crystalline solid is packed into a capillary tube.
  - The capillary tube is placed in the heating block of the melting point apparatus.

- The sample is heated at a steady, slow rate (e.g., 1-2 °C per minute) to ensure thermal equilibrium.
- The temperature at which the first liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting point range. For a pure substance, this range is typically narrow.

#### Boiling Point Determination (for solids with a known boiling point)

As **2,3,4-trichloronitrobenzene** is a solid at room temperature, its boiling point is determined at reduced pressure to avoid decomposition. The reported boiling point is often a predicted value.

- Apparatus: A distillation apparatus suitable for vacuum distillation, including a round-bottom flask, a condenser, a receiving flask, a thermometer, and a vacuum source.
- Procedure:
  - The solid is placed in the round-bottom flask.
  - The apparatus is assembled for vacuum distillation.
  - The pressure inside the apparatus is reduced to a specific level using the vacuum source.
  - The sample is heated. The temperature at which the liquid boils and the vapor condenses is recorded, along with the pressure.
  - This value can be extrapolated to predict the boiling point at atmospheric pressure.

#### Solubility Determination

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

- Apparatus: A balance, a series of vials or test tubes, a calibrated pipette or syringe, and a vortex mixer or shaker.
- Procedure (Qualitative):

- A small, known amount of the solid is added to a known volume of the solvent in a vial.
- The mixture is agitated at a constant temperature.
- Observations are made to see if the solid dissolves completely. This can be repeated with different solvents to determine its solubility profile.
- Procedure (Quantitative):
  - A saturated solution is prepared by adding an excess of the solid to a known volume of the solvent and allowing it to equilibrate at a specific temperature.
  - The undissolved solid is separated from the solution by filtration or centrifugation.
  - A known volume of the saturated solution is taken, and the solvent is evaporated.
  - The mass of the remaining solid is measured to determine the concentration of the solute in the saturated solution.

## Logical Relationship of Physical Properties

The physical state and behavior of **2,3,4-trichloronitrobenzene** are governed by its fundamental physical properties. The following diagram illustrates the relationship between its melting point, boiling point, and solubility.

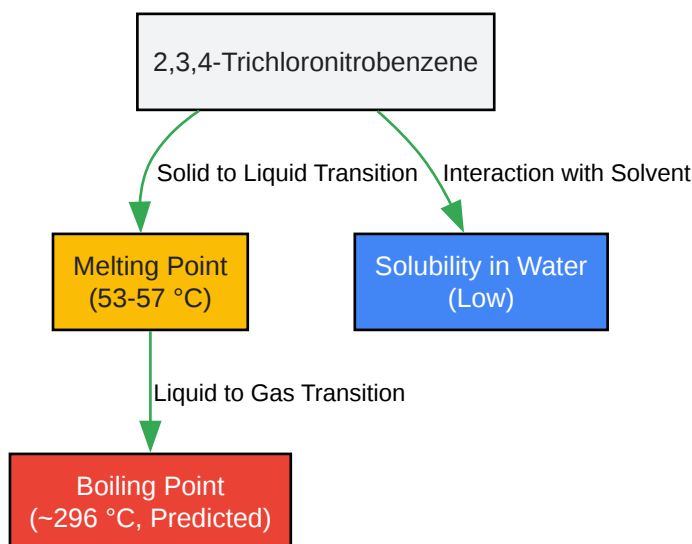


Figure 1: Interrelation of Physical Properties of 2,3,4-Trichloronitrobenzene

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Fig 1: Interrelation of Physical Properties

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